

An In-depth Technical Guide on the Solubility of 2-Ethylbutanal

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Compound of Interest

Compound Name: 2-Ethylbutanal

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-ethylbutanal** in water and various organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work.

Introduction to 2-Ethylbutanal

2-Ethylbutanal, also known as 2-ethylbutyraldehyde, is an organic compound with the chemical formula $C_6H_{12}O$.^[1]^[2] It is a colorless liquid with a characteristic pungent, fruity odor.^[1] This aldehyde is utilized in the flavor and fragrance industry and serves as a raw material in the synthesis of pharmaceuticals and other organic compounds.^[2] Understanding its solubility is crucial for its application in various chemical processes, including reaction chemistry, formulation, and extraction.

The solubility of a compound is largely determined by its molecular structure. **2-Ethylbutanal** possesses a polar carbonyl group (-CHO) and a nonpolar ethylbutyl hydrocarbon chain.^[1] The carbonyl group can participate in hydrogen bonding with polar solvents, while the alkyl chain contributes to its solubility in nonpolar organic solvents.^[1] This dual nature results in a nuanced solubility profile.

Quantitative Solubility Data

The solubility of **2-ethylbutanal** has been determined in water and a range of organic solvents. The following table summarizes the available quantitative data for easy comparison.

Solvent	Chemical Formula	Type	Solubility	Temperature (°C)
Water	H ₂ O	Polar Protic	0.5 wt% [2]	20
1 mL in 50 mL [3] [4] [5]	Not Specified			
3930 mg/L (estimated) [6]	25			
6.42 g/L (predicted) [7]	Not Specified			
0.8 g/L [4]	25			
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible [3] [4]	Not Specified
533.8 g/L [4]	25			
Methanol	CH ₃ OH	Polar Protic	637.84 g/L [4]	25
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Miscible [3] [4]	Not Specified
Acetone	(CH ₃) ₂ CO	Polar Aprotic	537.55 g/L [4]	25
Isopropanol	C ₃ H ₇ OH	Polar Protic	390.84 g/L [4]	25
n-Butanol	C ₄ H ₉ OH	Polar Protic	453.74 g/L [4]	25
Ethyl Acetate	C ₄ H ₈ O ₂	Polar Aprotic	493.82 g/L [4]	25
Acetonitrile	CH ₃ CN	Polar Aprotic	637.01 g/L [4]	25
Toluene	C ₇ H ₈	Nonpolar	163.52 g/L [4]	25
Hexane	C ₆ H ₁₄	Nonpolar	More soluble than in water [1]	Not Specified
Chloroform	CHCl ₃	Polar Aprotic	1776.99 g/L [4]	25
Dichloromethane	CH ₂ Cl ₂	Polar Aprotic	1559.73 g/L [4]	25

Note: "Miscible" indicates that the substances are soluble in each other in all proportions.

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for the cited solubility data of **2-ethylbutanal** are not readily available in the searched literature, a general methodology for determining the solubility of an organic compound can be described. The following is a standard laboratory procedure that can be adapted for this purpose.

Objective: To determine the solubility of **2-ethylbutanal** in a given solvent at a specific temperature.

Materials:

- **2-Ethylbutanal** (solute)
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Volumetric flasks and pipettes
- Test tubes or vials with secure caps
- Constant temperature bath or shaker
- Centrifuge (optional)
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector - GC-FID)

Procedure:

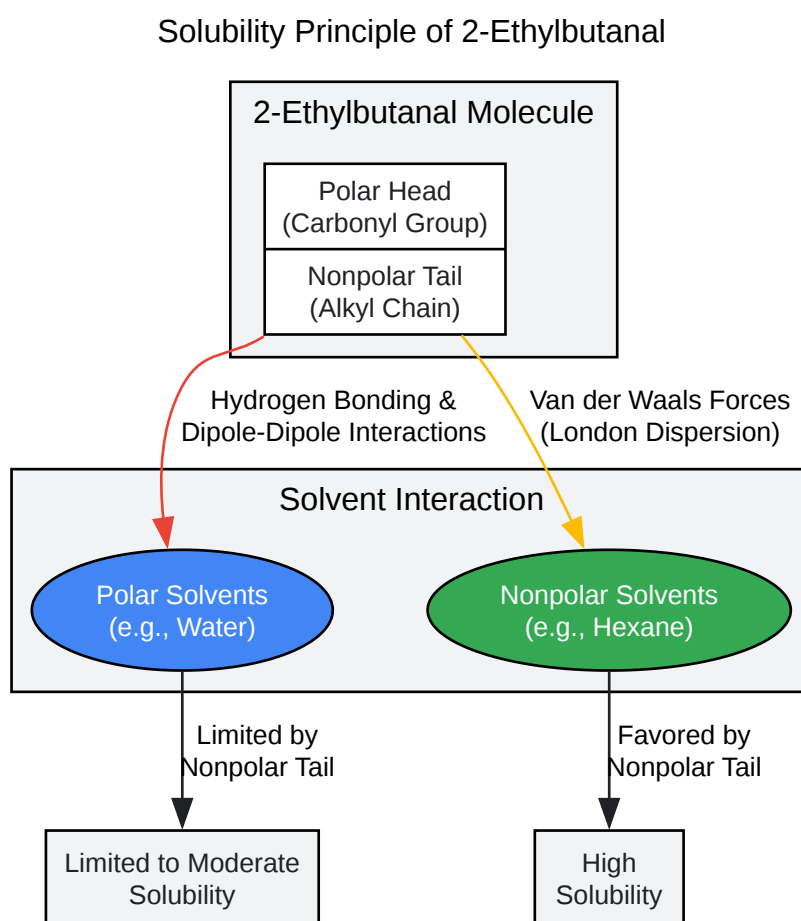
- Preparation of Saturated Solution:
 - Add an excess amount of **2-ethylbutanal** to a known volume of the solvent in a sealed test tube or vial. The excess is to ensure that a saturated solution is formed.

- Place the sealed container in a constant temperature bath and agitate it for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the solution to stand undisturbed in the constant temperature bath for several hours to allow the undissolved solute to settle.
 - If a stable suspension is formed, centrifugation can be used to separate the excess solute from the saturated solution.
- Sample Extraction and Dilution:
 - Carefully extract a known volume of the clear, saturated supernatant using a calibrated pipette.
 - Dilute the extracted sample with a known volume of the pure solvent to bring the concentration of **2-ethylbutanal** within the calibrated range of the analytical instrument.
- Quantification:
 - Prepare a series of standard solutions of **2-ethylbutanal** in the solvent of known concentrations.
 - Analyze the standard solutions and the diluted sample using a suitable analytical technique, such as GC-FID.
 - Construct a calibration curve from the analysis of the standard solutions.
 - Determine the concentration of **2-ethylbutanal** in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **2-ethylbutanal** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in the desired units (e.g., g/L, mg/mL, or wt%).

This general protocol can be modified based on the specific properties of the solute and solvent, as well as the available analytical instrumentation.

Visualization of Solubility Principles

The solubility behavior of **2-ethylbutanal** can be understood by examining its molecular structure, which features both a polar and a nonpolar region. The following diagram illustrates this principle.



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Caption: Solubility principle of **2-Ethylbutanal**.

This diagram illustrates that the polar carbonyl group of **2-ethylbutanal** allows for interactions with polar solvents, leading to some degree of solubility. However, the nonpolar alkyl chain limits this solubility in polar solvents but promotes high solubility in nonpolar organic solvents through weaker van der Waals forces. This balance of polar and nonpolar characteristics is key to understanding its behavior in different solvent systems.

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